

Xeruborbactam Isoboxil stock solution preparation and storage

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Compound of Interest

Compound Name: Xeruborbactam Isoboxil

CAS No.: 2708983-65-5

Cat. No.: B15607370

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Application Notes and Protocols: Xeruborbactam Isoboxil

For Researchers, Scientists, and Drug Development Professionals

I. Introduction

Xeruborbactam Isoboxil is the isobutyryloxymethyl ester prodrug of Xeruborbactam, a potent, ultra-broad-spectrum beta-lactamase inhibitor.[1][2][3] Xeruborbactam itself is a cyclic boronic acid that effectively inhibits a wide range of beta-lactamase enzymes, including key serine and metallo-beta-lactamases.[4][5] This inhibitory action restores the efficacy of beta-lactam antibiotics against many resistant bacterial strains.[5] In addition to its primary function as a beta-lactamase inhibitor, Xeruborbactam also demonstrates intrinsic antibacterial activity at higher concentrations by binding to penicillin-binding proteins (PBPs), which are essential for bacterial cell wall synthesis.[6][7][8] These dual mechanisms of action make Xeruborbactam a significant agent in combating antimicrobial resistance. **Xeruborbactam Isoboxil**, as an orally bioavailable prodrug, is designed to enhance the pharmacokinetic properties of Xeruborbactam.[1][2]

II. Physicochemical Properties

A summary of the key physicochemical properties of **Xeruborbactam Isoboxil** is provided in the table below.

Property	Value	Reference
CAS Number	2708983-65-5	[9]
Molecular Formula	C ₁₅ H ₁₆ BFO ₆	[9][10]
Molecular Weight	322.09 g/mol	[9]

III. Stock Solution Preparation

Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. The following table provides recommended solvents and concentration calculations for **Xeruborbactam Isoboxil**.

Solvent	Recommended Concentration Range	1 mg	5 mg	10 mg
DMSO	1-10 mM	3.1047 mL (1 mM)	0.6209 mL (5 mM)	0.3105 mL (10 mM)

Protocol for Reconstitution:

- **Equilibration:** Before opening, allow the vial of **Xeruborbactam Isoboxil** powder to equilibrate to room temperature for at least one hour.[9]
- **Solvent Addition:** Aseptically add the calculated volume of high-purity, anhydrous DMSO to the vial to achieve the desired stock concentration.
- **Dissolution:** Gently vortex or sonicate the vial until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.

- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.[\[11\]](#)

IV. Storage and Stability

The stability of **Xeruborbactam Isoboxil** is dependent on the storage conditions. Adherence to the following guidelines will help maintain the integrity of the compound in both solid and solution forms.

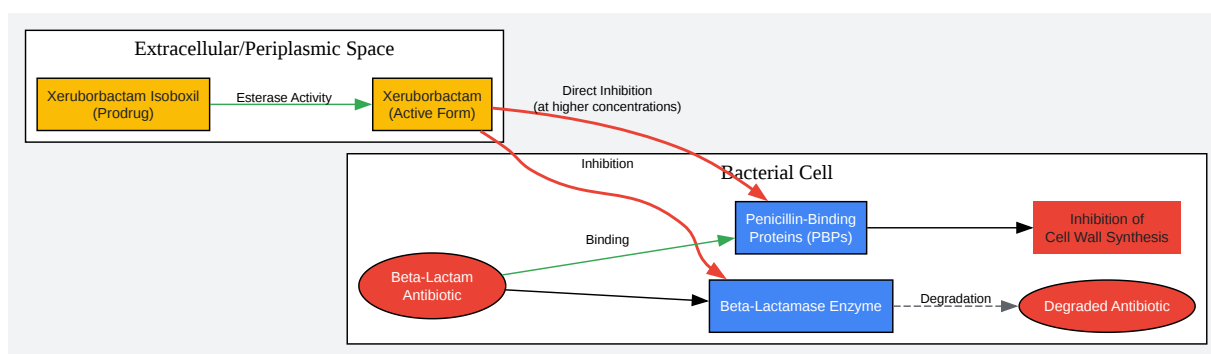
Form	Storage Temperature	Duration	Notes	Reference
Powder	-20°C	Up to 2 years	Store in a dry, dark place.	[9] [10]
0-4°C	Short-term (days to weeks)	[10]		
Stock Solution in DMSO	-80°C	Up to 6 months	Tightly sealed vials are essential.	[9] [11]
-20°C	2 weeks to 1 month	Tightly sealed vials are essential.	[9] [11]	
4°C	2 weeks	[9]		

Important Considerations:

- Solutions should be prepared and used on the same day whenever possible.[\[9\]](#)
- If advance preparation is necessary, storing aliquots at -80°C is the preferred method for long-term stability.[\[9\]](#)[\[11\]](#)
- Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.[\[11\]](#)

V. Experimental Protocols & Mechanism of Action

Xeruborbactam Isoboxil is a prodrug that must be converted to its active form, Xeruborbactam, to exert its biological effects. The primary mechanism of action is the inhibition of bacterial beta-lactamases, which are enzymes that degrade beta-lactam antibiotics. By inhibiting these enzymes, Xeruborbactam protects the partner antibiotic, allowing it to reach its target—the penicillin-binding proteins (PBPs)—and disrupt cell wall synthesis. Xeruborbactam itself can also directly bind to and inhibit PBPs.[6][8]

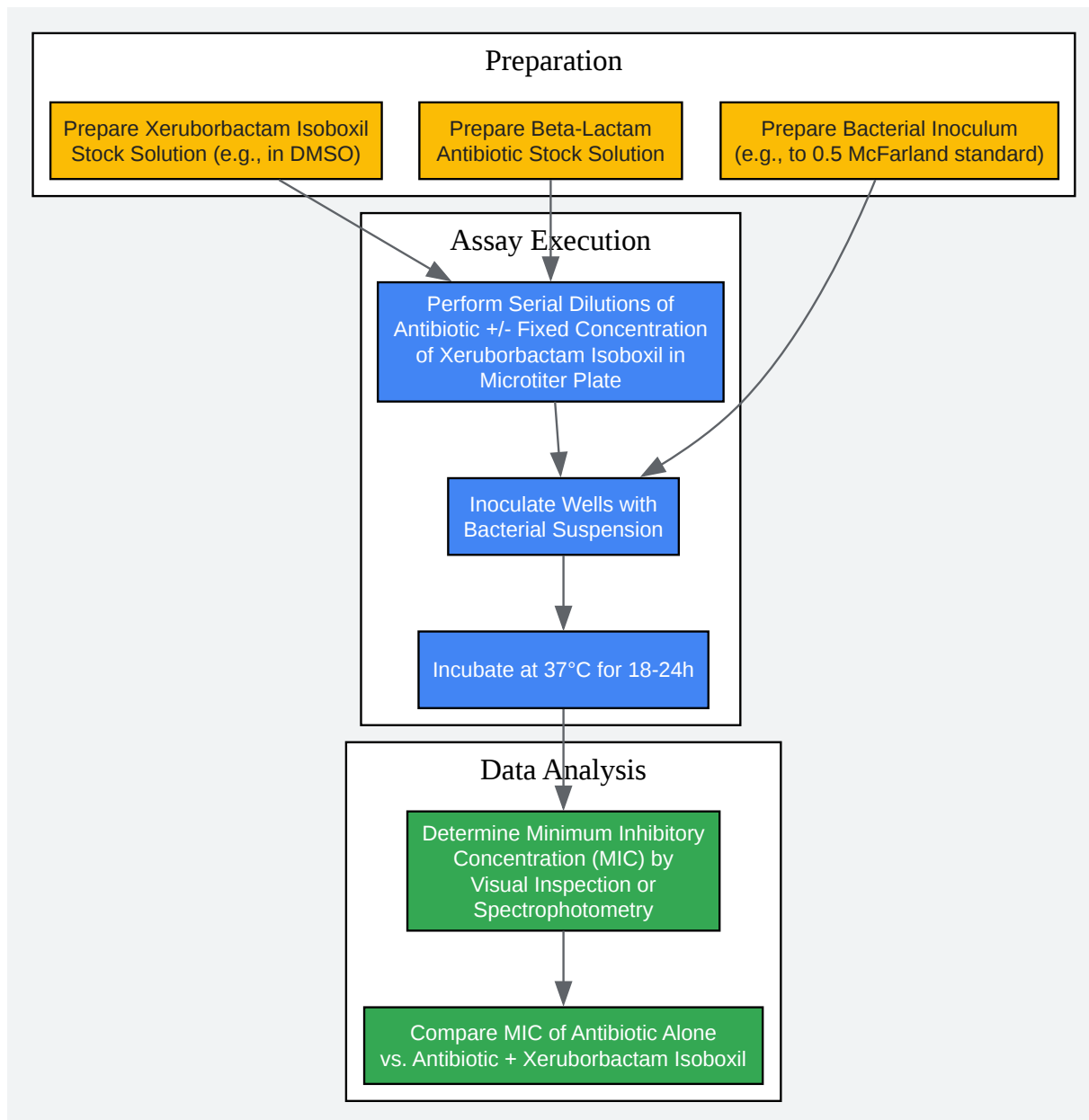


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Caption: Mechanism of action for Xeruborbactam.

VI. In Vitro Assay Workflow

A typical workflow for assessing the in vitro efficacy of **Xeruborbactam Isoboxil** in combination with a beta-lactam antibiotic against a bacterial strain is outlined below.



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Caption: In vitro antimicrobial susceptibility testing workflow.

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- To cite this document: BenchChem. [Xeruborbactam Isoboxil stock solution preparation and storage]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15607370/docs#xeruborbactam-isoboxil-stock-solution-preparation-and-storage]

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